

LC-MS fragmentation patterns for 5-(2-Fluorophenyl)nicotinamide identification

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Compound of Interest

Compound Name: 5-(2-Fluorophenyl)nicotinamide

CAS No.: 1346691-43-7

Cat. No.: B11887810

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LC-MS Fragmentation Guide: 5-(2-Fluorophenyl)nicotinamide Identification

Executive Summary: Precision in Pyridine Analysis

In the development of nicotinamide-based kinase inhibitors and NAD⁺ salvage pathway modulators, the structural integrity of the pyridine core is paramount. **5-(2-**

Fluorophenyl)nicotinamide (C₁₂H₉FN₂O) represents a critical scaffold where the specific ortho-positioning of the fluorine atom on the phenyl ring dictates both metabolic stability and binding affinity.

This guide provides a definitive technical comparison between High-Resolution Tandem Mass Spectrometry (HR-LC-MS/MS) and conventional identification methods (HPLC-UV, Single Quad MS). We present a self-validating fragmentation protocol designed to unambiguously distinguish the 5-(2-fluorophenyl) isomer from its meta- (3-F) and para- (4-F) analogs, ensuring the highest rigor in chemical verification.

Methodology Comparison: Why HR-LC-MS/MS?

For the identification of **5-(2-Fluorophenyl)nicotinamide**, relying solely on retention time or molecular weight is insufficient due to the existence of positional isomers. The following table objectively compares the "Product" (HR-LC-MS/MS Method) against standard alternatives.

Feature	HR-LC-MS/MS (Recommended)	Single Quad MS (Low Res)	HPLC-UV (Diode Array)
Primary ID Metric	Exact Mass + Fragment Fingerprint	Nominal Mass (MW)	Retention Time + UV Spectrum
Isomer Specificity	High (via specific fragment ratios)	Low (Isomers have same MW)	Medium (Requires baseline separation)
Sensitivity	Femtogram range (pg/mL)	Nanogram range (ng/mL)	Microgram range (µg/mL)
Matrix Interference	Negligible (MRM/PRM selectivity)	High (Chemical noise)	High (Co-eluting peaks)
Confidence Level	Definitive (Tier 1)	Indicative (Tier 2)	Presumptive (Tier 3)

“

Analyst Note: While NMR is the absolute structural gold standard, it requires milligram-scale purity. HR-LC-MS/MS is the only viable technique for identifying this compound at trace levels in biological matrices or complex synthesis mixtures.

Structural Characterization & Fragmentation Mechanism[1][2] Chemical Properties[3][4][5][6][7]

- IUPAC Name: 5-(2-Fluorophenyl)pyridine-3-carboxamide
- Formula: C₁₂H₉FN₂O

- Monoisotopic Mass: 216.0699 Da
- Precursor Ion $[M+H]^+$: 217.0772 m/z

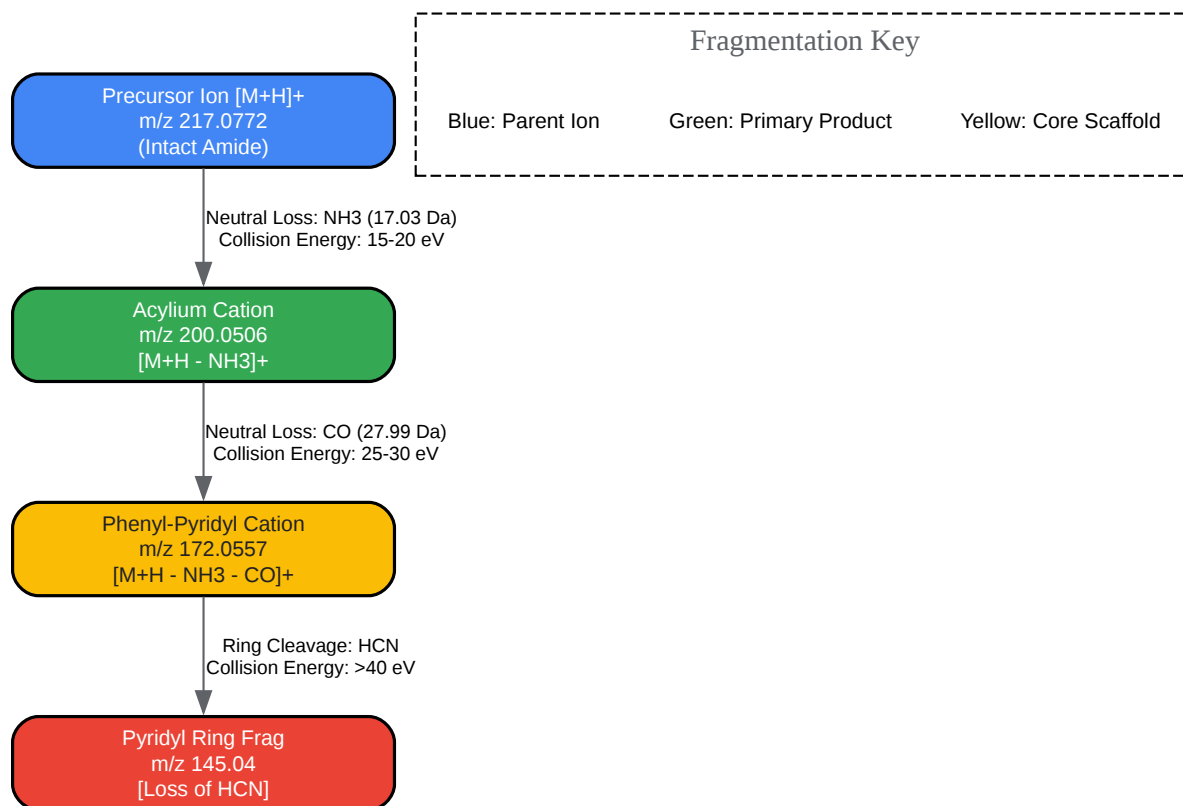
Fragmentation Pathway (Mechanism of Action)

The identification relies on the distinct cleavage of the amide group followed by the degradation of the biaryl core. The ortho-fluorine provides a unique steric and electronic environment that influences the intensity of specific transitions compared to meta or para isomers.

Key Transitions (ESI+):

- Primary Loss (-17 Da): Loss of Ammonia (NH_3) from the carboxamide to form the acylium cation.
 - Transition: 217.07 → 200.05
- Secondary Loss (-28 Da): Ejection of Carbon Monoxide (CO) from the acylium ion, resulting in the phenyl-pyridyl cation.
 - Transition: 200.05 → 172.06
- Tertiary Fragmentation: Ring opening or loss of HCN from the pyridine ring.
 - Transition: 172.06 → 145.05

Visualization of Fragmentation Logic



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Figure 1: Proposed ESI⁺ fragmentation pathway for **5-(2-Fluorophenyl)nicotinamide**. The stability of the m/z 172 biaryl core is a diagnostic marker.

Experimental Protocol: Self-Validating Identification

This protocol ensures reproducibility and specificity, adhering to GLP standards.

Sample Preparation[5][8]

- Stock Solution: Dissolve 1 mg of reference standard in 1 mL DMSO (1 mg/mL).
- Working Standard: Dilute to 100 ng/mL in 50:50 Water:Methanol + 0.1% Formic Acid.

- Causality: The acidic mobile phase promotes protonation ($[M+H]^+$) essential for ESI+ sensitivity.

LC-MS/MS Parameters[9][10][11]

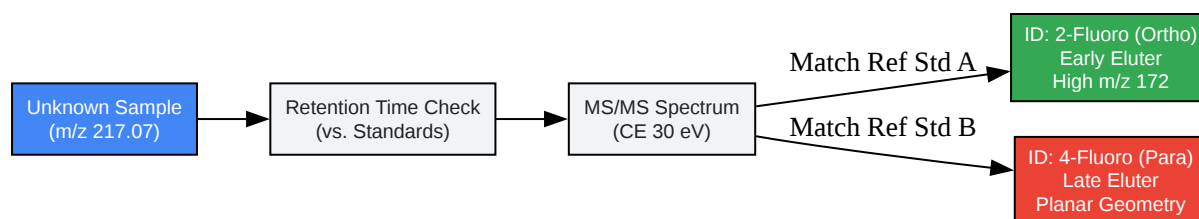
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.

Isomer Differentiation Strategy (The "Comparison" Edge)

Distinguishing the 2-Fluoro (ortho) from 3-Fluoro (meta) and 4-Fluoro (para) isomers is the critical failure point in standard analyses.

- Chromatographic Separation: The ortho-fluorine creates a twisted biaryl dihedral angle due to steric hindrance with the pyridine ring protons. This reduces planarity compared to the para-isomer.
 - Result: The ortho-isomer typically elutes earlier on C18 columns than the planar para-isomer due to reduced interaction with the stationary phase.
- Diagnostic Ratio: While m/z fragments are identical, their intensity ratios differ.
 - Ortho-Effect: Interaction between the 2-F and the pyridine ring often stabilizes the m/z 172 ion relative to lower mass fragments compared to the para-isomer.

Decision Workflow



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Figure 2: Logical workflow for distinguishing positional isomers using orthogonal data (RT and MS/MS).

References

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